

Purifying 2',3'-cGAMP from Bacterial Systems: A Guide for Researchers

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Compound of Interest

Compound Name: 2',3'-cGAMP

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Application Note & Protocol for the Production and Purification of 2',3'-cyclic Guanosine Monophosphate-Adenosine Monophosphate (2',3'-cGAMP) from Bacterial Expression Systems.

This document provides detailed protocols and application notes for the purification of **2',3'-cGAMP**, a critical second messenger in the cGAS-STING innate immunity pathway, from bacterial expression systems. The methodologies outlined are intended for researchers, scientists, and drug development professionals engaged in immunology, oncology, and vaccine development.

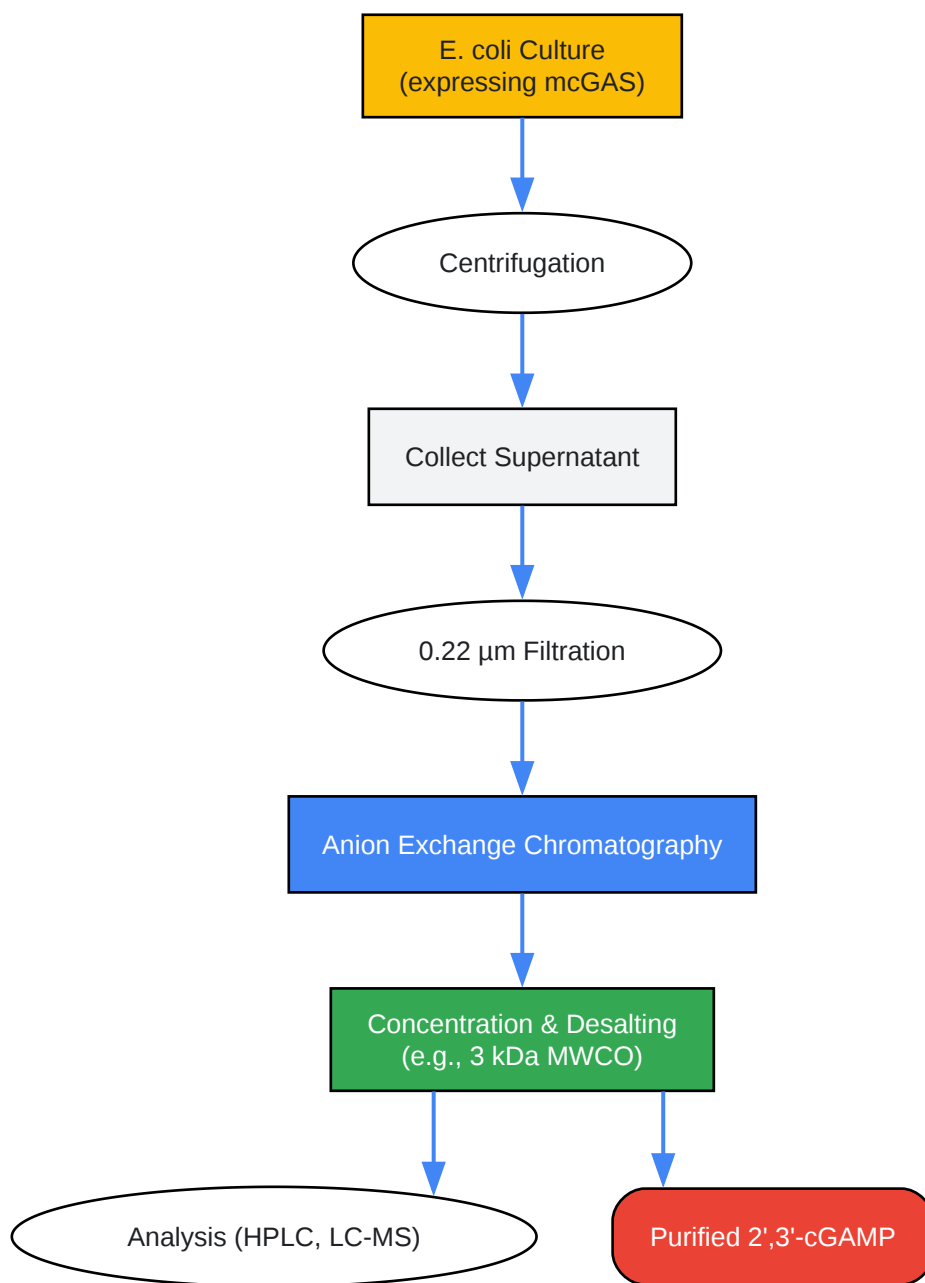
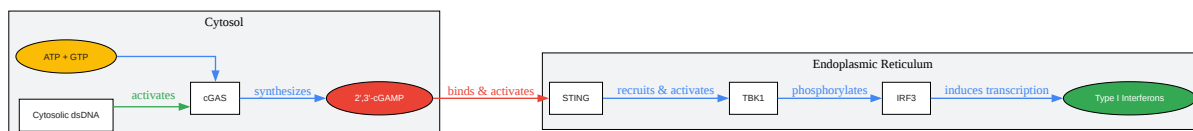
Introduction

The cyclic dinucleotide **2',3'-cGAMP** is a potent activator of the Stimulator of Interferon Genes (STING) pathway, making it a key target for the development of novel immunotherapies and vaccine adjuvants. While chemical synthesis is an option, it often suffers from low yields and the use of organic solvents.[1][2][3][4] Bacterial expression systems offer a more sustainable and efficient alternative for producing high-quality, biologically active **2',3'-cGAMP**. This document details two primary methodologies: a whole-cell biocatalysis approach utilizing recombinant *E. coli* and an in vitro enzymatic synthesis using purified cGAS enzyme.

cGAS-STING Signaling Pathway

The enzyme cyclic GMP-AMP synthase (cGAS) acts as a cytosolic DNA sensor.[5][6][7] Upon binding to double-stranded DNA (dsDNA), cGAS is activated and catalyzes the synthesis of

2',3'-cGAMP from ATP and GTP.^[6] This second messenger then binds to and activates STING, an endoplasmic reticulum-resident protein, triggering a downstream signaling cascade that leads to the production of type I interferons and other inflammatory cytokines. This innate immune response is crucial for defense against viral and bacterial infections, as well as for anti-tumor immunity.



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